

# Application Notes and Protocols for the NMR Spectroscopic Analysis of Carsalam

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## Compound of Interest

Compound Name: *Carsalam*

Cat. No.: *B1662507*

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Audience: Researchers, scientists, and drug development professionals.

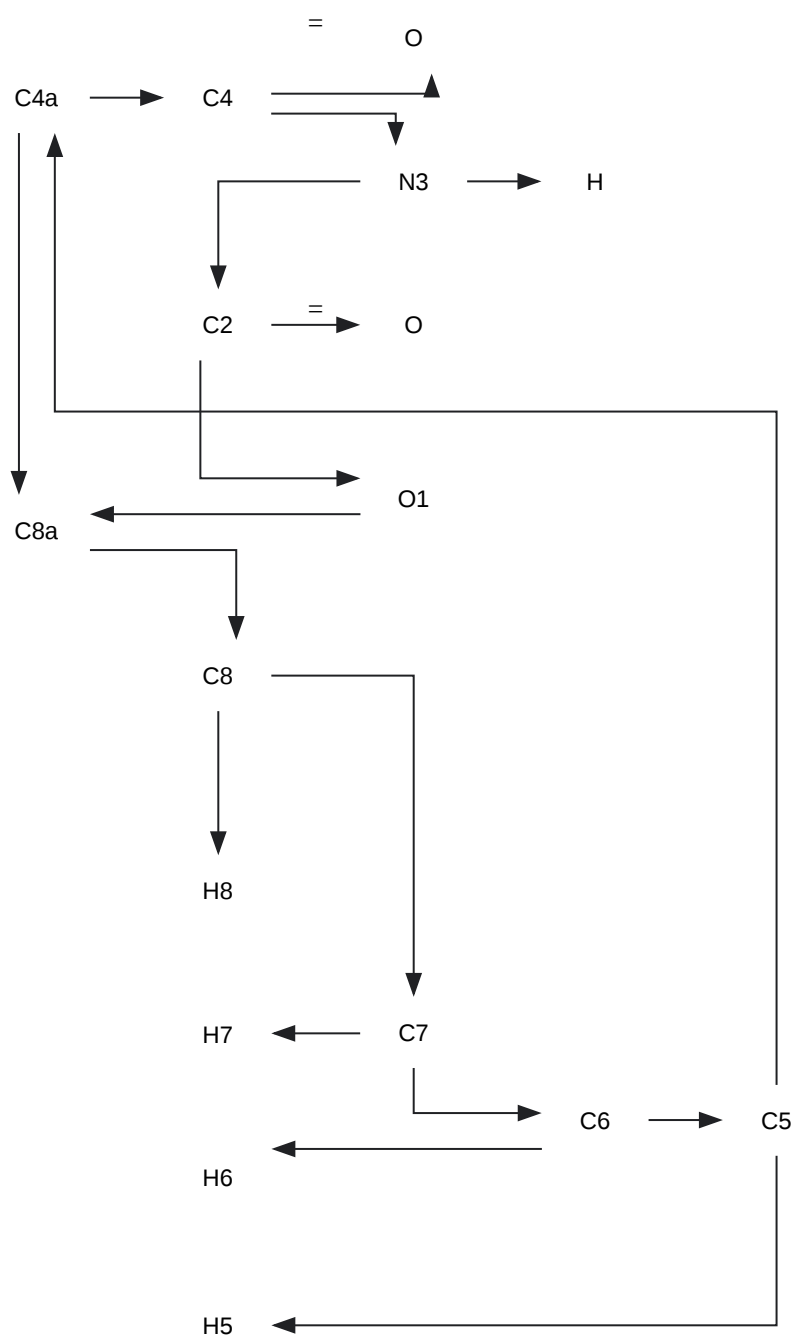
Abstract: This document provides a detailed guide to the nuclear magnetic resonance (NMR) spectroscopic analysis of **Carsalam** (2H-1,3-benzoxazine-2,4(3H)-dione). It includes protocols for sample preparation and data acquisition for both  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy. The expected chemical shifts and coupling constants are presented in a tabular format to aid in the identification and characterization of this compound. Additionally, visualizations of the chemical structure and experimental workflow are provided to enhance understanding.

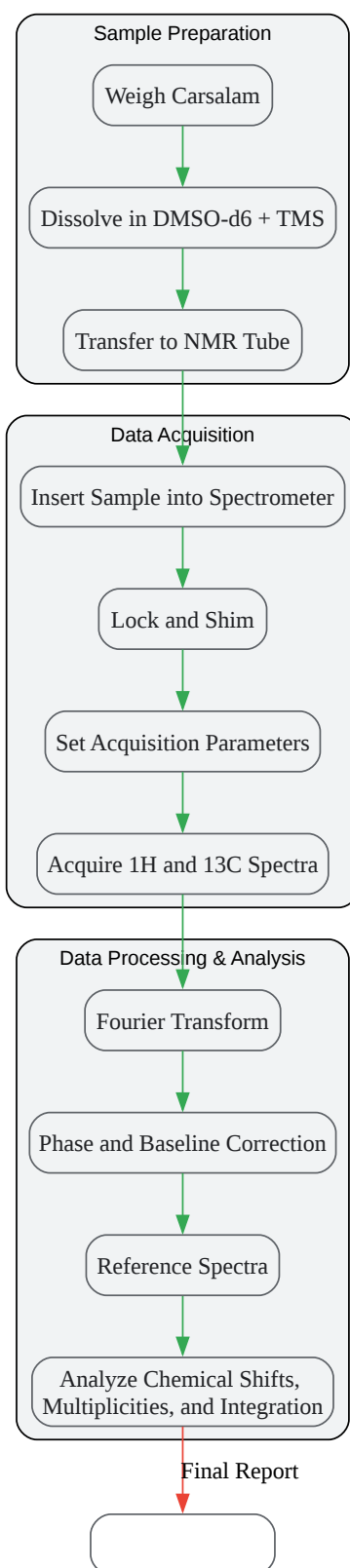
## Introduction

**Carsalam**, with the systematic name 2H-1,3-benzoxazine-2,4(3H)-dione, is a heterocyclic compound with potential applications in the pharmaceutical industry.[1][2] Accurate structural elucidation and purity assessment are critical for its development and use in research. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the unambiguous determination of the chemical structure of small molecules like **Carsalam**. This application note provides the necessary protocols and expected spectral data for the characterization of **Carsalam** using  $^1\text{H}$  and  $^{13}\text{C}$  NMR.

## Chemical Structure

The chemical structure of **Carsalam** is provided below, with atoms numbered for the purpose of NMR spectral assignment.





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## References

- 1. dev.spectrabase.com [dev.spectrabase.com]
- 2. 2H-1,3-Benzoxazine-2,4(3H)-dione(2037-95-8) 1H NMR [m.chemicalbook.com]
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